

ATTO 488 Alkyne: A Comprehensive Technical Guide for Advanced Fluorescence Applications

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Compound of Interest

Compound Name: ATTO 488 alkyne

Cat. No.: B15554846

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **ATTO 488 alkyne**, a fluorescent probe widely utilized in advanced biological imaging and detection. The document details its safety profile, physicochemical properties, and provides established protocols for its application in key research areas, including click chemistry, super-resolution microscopy, and flow cytometry.

Safety and Handling

ATTO 488 alkyne requires careful handling in a laboratory setting. While comprehensive toxicological studies are not available, it is recommended to treat the compound as potentially hazardous.

General Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust or solutions.

- Prevent contact with skin and eyes.
- Use in a well-ventilated area or with a fume hood.

Storage:

- Store at -20°C, protected from light and moisture.[\[1\]](#)
- Before use, allow the vial to equilibrate to room temperature to prevent moisture condensation.[\[1\]](#)

Spill and Disposal:

- In case of a spill, evacuate the area and prevent the substance from entering drains.[\[2\]](#)
- Absorb the spill with inert material and dispose of it as hazardous waste according to local regulations.

Physicochemical and Spectroscopic Properties

ATTO 488 is a hydrophilic fluorescent label known for its excellent water solubility, high fluorescence quantum yield, and exceptional photostability.[\[1\]](#)[\[3\]](#) These characteristics make it a robust tool for a variety of fluorescence-based assays.

Property	Value	Reference
Molecular Weight	740 g/mol	[1]
Excitation Maximum (λ_{ex})	501 nm	[1]
Emission Maximum (λ_{em})	523 nm	[1]
Molar Extinction Coefficient (ϵ)	$9.0 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$	[1]
Fluorescence Quantum Yield (Φ)	0.80	
Fluorescence Lifetime (τ)	4.1 ns	[1]
Solubility	Soluble in polar solvents (DMF, DMSO, acetonitrile)	[1]

Experimental Protocols

The alkyne functional group of ATTO 488 allows for its covalent attachment to azide-modified biomolecules via the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a key reaction in "click chemistry".^{[1][4]}

Click Chemistry Labeling of Biomolecules

This protocol outlines the general steps for labeling azide-modified oligonucleotides or proteins with **ATTO 488 alkyne**.

Materials:

- Azide-modified biomolecule (e.g., oligonucleotide, protein)
- **ATTO 488 alkyne**
- Copper(II) sulfate (CuSO_4)
- Reducing agent (e.g., Sodium Ascorbate)
- Copper(I)-stabilizing ligand (e.g., THPTA or TBTA)
- Reaction buffer (e.g., PBS, pH 7.4)
- Solvent for dye (e.g., DMSO)

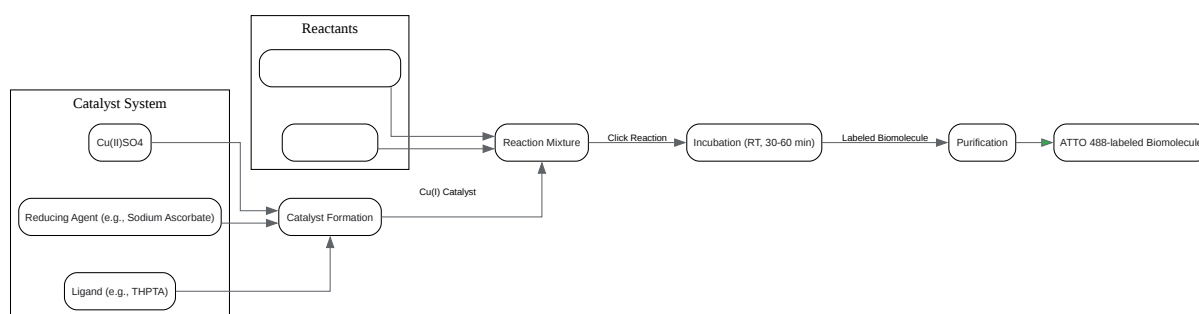
Protocol for Oligonucleotide Labeling:

- Prepare a stock solution of the azide-modified oligonucleotide in water.
- Prepare a stock solution of **ATTO 488 alkyne** in anhydrous DMSO.
- In a reaction tube, combine the azide-modified oligonucleotide, **ATTO 488 alkyne**, and the copper(I)-stabilizing ligand.
- Add the copper(II) sulfate solution.
- Initiate the reaction by adding a freshly prepared solution of sodium ascorbate.

- Incubate the reaction at room temperature for 30-60 minutes, protected from light.[5]
- Purify the labeled oligonucleotide using methods such as ethanol precipitation or HPLC.[4]

Protocol for Protein Labeling:

- Prepare a solution of the azide-modified protein in a suitable buffer (e.g., PBS, pH 7.4) at a concentration of 2-10 mg/mL.
- Follow steps 2-6 from the oligonucleotide labeling protocol, adjusting the molar ratios of the reactants to achieve the desired degree of labeling.
- Separate the labeled protein from unreacted dye using gel filtration chromatography (e.g., Sephadex G-25).



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Fig. 1: Workflow for Copper-Catalyzed Click Chemistry Labeling.

Super-Resolution Microscopy (STED)

ATTO 488 is an excellent fluorophore for Stimulated Emission Depletion (STED) microscopy, a super-resolution technique that overcomes the diffraction limit of light.[3]

Sample Preparation for STED:

- Seed cells on high-quality glass coverslips (#1.5H).
- Perform fixation, permeabilization, and blocking steps as required for immunofluorescence.
- Incubate with a primary antibody targeting the protein of interest.
- Incubate with a secondary antibody conjugated to an azide, followed by click chemistry labeling with **ATTO 488 alkyne**. Alternatively, use a primary antibody directly conjugated to ATTO 488.
- Mount the coverslip in a suitable mounting medium with a refractive index matched to the objective lens.

STED Imaging Parameters:

- Excitation Laser: 488 nm
- STED Laser: 592 nm is commonly used for depleting ATTO 488 fluorescence.
- Detection: A spectral window of approximately 500-550 nm is typically used to collect the fluorescence signal.



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Fig. 2: Experimental Workflow for STED Microscopy.

Flow Cytometry

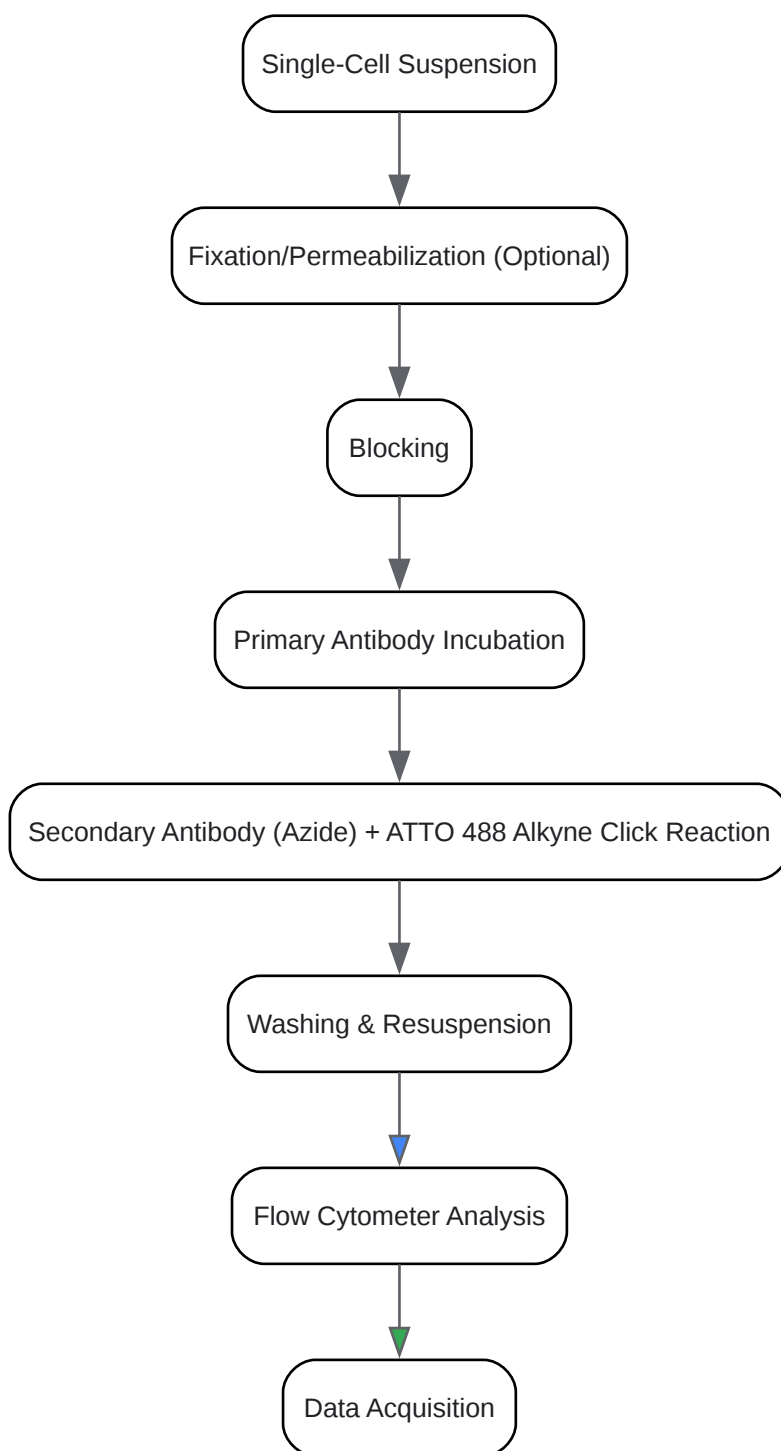
ATTO 488 is a bright and photostable dye suitable for flow cytometry, often excited by the 488 nm laser line present in most cytometers.[3]

Sample Preparation for Flow Cytometry:

- Prepare a single-cell suspension from cell culture or tissue.
- If performing intracellular staining, fix and permeabilize the cells.
- Block non-specific antibody binding sites.
- Incubate the cells with a primary antibody targeting the cell surface or intracellular protein of interest.
- If the primary antibody is not conjugated, incubate with a secondary antibody conjugated to an azide, followed by click chemistry with **ATTO 488 alkyne**.
- Wash the cells and resuspend them in a suitable buffer (e.g., PBS with 1% BSA).
- Analyze the cells on a flow cytometer.

Flow Cytometer Setup:

- Excitation: 488 nm laser
- Emission Filter: A bandpass filter appropriate for ATTO 488 emission, typically around 530/30 nm.



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Fig. 3: Logical Flow for Flow Cytometry Sample Preparation.

Applications in Research and Drug Development

The unique properties of **ATTO 488 alkyne** make it a valuable tool in various research and development areas:

- **High-Resolution Imaging:** Its suitability for STED, PALM, and dSTORM allows for the visualization of subcellular structures with unprecedented detail.[3]
- **Single-Molecule Detection:** The high brightness and photostability of ATTO 488 enable the tracking and analysis of individual molecules in real-time.[3][6]
- **Cellular Analysis:** In flow cytometry, ATTO 488 is used for immunophenotyping, cell cycle analysis, and the detection of specific cellular markers.
- **Drug Discovery:** The click chemistry compatibility of **ATTO 488 alkyne** facilitates the labeling and tracking of drug candidates, allowing for the study of their localization, uptake, and mechanism of action.
- **Nucleic Acid Research:** It can be used to label newly synthesized DNA and RNA for studies of replication and transcription.[7]

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